Technical Monograph: Biological Potential & Application of 2-Ethyl-4-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Ethyl-4-hydroxybenzaldehyde*
CAS No.:	*532967-00-3*
Cat. No.:	*B1521265*

Get Quote

Part 1: Executive Summary & Chemical Profile

2-Ethyl-4-hydroxybenzaldehyde is a specialized aromatic aldehyde characterized by a phenolic core substituted with an ethyl group at the ortho position relative to the aldehyde moiety (position 2) and a hydroxyl group at the para position (position 4). While often overshadowed by its structural analogs like Vanillin (4-hydroxy-3-methoxybenzaldehyde) or Ethyl Vanillin (3-ethoxy-4-hydroxybenzaldehyde), this specific isomer presents a unique lipophilic profile that enhances its utility as a scaffold in medicinal chemistry.

This guide serves as a foundational technical document for researchers investigating this compound's potential as a tyrosinase inhibitor, antioxidant, and antimicrobial intermediate. Unlike the widely documented 4-hydroxybenzaldehyde (4-HBA), the introduction of the 2-ethyl group introduces steric bulk and increased LogP (lipophilicity), potentially altering bioavailability and enzyme active-site binding kinetics.

Structural Identification

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	2-Ethyl-4-hydroxybenzaldehyde
SMILES	CCC1=C(C=CC(=C1)O)C=O
Molecular Weight	150.17 g/mol
Key Pharmacophore	p-Hydroxybenzaldehyde core (Antioxidant/Enzyme inhibition)
Modulator	2-Ethyl group (Lipophilic/Steric modulator)

Part 2: Structure-Activity Relationship (SAR) Analysis

To understand the biological activity of **2-Ethyl-4-hydroxybenzaldehyde** without exhaustive specific literature, we must apply pharmacophore mapping based on established derivatives.

The Phenolic Hydroxyl (Position 4)[2][4][5]

- Function: Primary site for Radical Scavenging Activity (RSA). The bond dissociation enthalpy (BDE) of the O-H bond determines antioxidant potency.
- Mechanism: Donates a hydrogen atom to neutralize free radicals (ROO•), forming a stable phenoxy radical.
- Impact of 2-Ethyl: Alkyl groups are electron-donating. The ethyl group at the meta position relative to the hydroxyl (position 2 is meta to position 4) may slightly increase electron density on the ring, stabilizing the phenoxy radical and potentially enhancing antioxidant activity compared to unsubstituted 4-HBA.

The Aldehyde Group (Position 1)[6]

- Function: Schiff base formation (protein cross-linking, antimicrobial mechanism) and covalent binding to enzyme active site residues (e.g., lysine).
- Reactivity: The 2-ethyl group provides steric hindrance near the aldehyde. This may reduce susceptibility to rapid oxidation (to carboxylic acid) by metabolic enzymes like Aldehyde

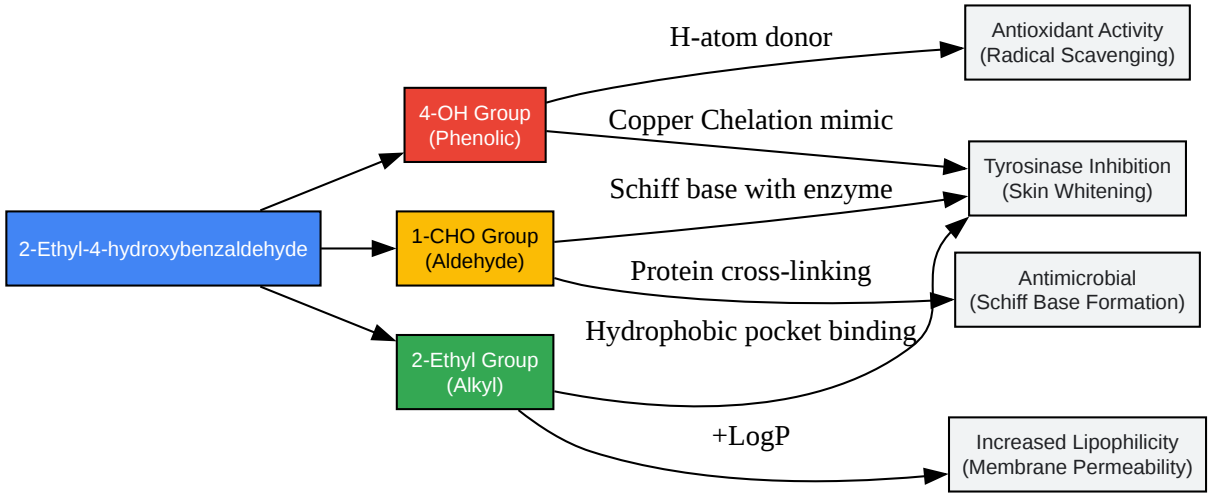
© 2026 BenchChem. All rights reserved.

Dehydrogenase (ALDH), prolonging half-life in vivo.

The 2-Ethyl Substituent[1]

- Function: Lipophilicity modulator.
- Biological Implication: Increases the partition coefficient (LogP). This suggests superior membrane permeability compared to 4-HBA, making it a better candidate for topical applications (dermal penetration) or intracellular targeting.

Visualization: SAR Logic Flow



Click to download full resolution via product page

Figure 1: Structure-Activity Relationship mapping of **2-Ethyl-4-hydroxybenzaldehyde** predicting functional outcomes.

Part 3: Predicted Biological Activities & Mechanisms

Based on the SAR analysis and data from homologous compounds (4-HBA, Ethyl Vanillin), the following activities are the primary targets for investigation.

Tyrosinase Inhibition (Depigmentation Agent)

© 2026 BenchChem. All rights reserved.

Tyrosinase is the rate-limiting enzyme in melanin synthesis. 4-Hydroxybenzaldehyde is a known inhibitor.[1]

- Hypothesis: The 2-ethyl group may occupy the hydrophobic pocket near the active site of tyrosinase more effectively than the methoxy group of vanillin, potentially leading to competitive inhibition.
- Mechanism: The aldehyde group forms a Schiff base with primary amino groups in the enzyme, while the phenolic -OH coordinates with the binuclear copper active site.

Antimicrobial & Antifungal Activity

Benzaldehyde derivatives exhibit broad-spectrum antimicrobial activity by disrupting cell walls and interfering with cellular respiration.

- Target Pathogens:Staphylococcus aureus (Gram+), Candida albicans (Fungal).
- Mechanism: The lipophilic ethyl group facilitates penetration through the lipid bilayer of the microbial cell membrane, delivering the reactive aldehyde payload intracellularly.

Anti-Inflammatory Potential[5][8][9]

- Pathway: Inhibition of the NF-κB signaling pathway.
- Mechanism: Phenolic aldehydes prevent the phosphorylation of IκB, thereby blocking the translocation of NF-κB to the nucleus and suppressing pro-inflammatory cytokines (TNF-α, IL-6).

Part 4: Experimental Validation Protocols

To validate the biological activity of **2-Ethyl-4-hydroxybenzaldehyde**, researchers should employ the following standardized assays. These protocols are designed for reproducibility and data integrity.

Protocol A: Tyrosinase Inhibition Assay (Kinetic Study)

Objective: Determine the IC50 and mode of inhibition (Competitive vs. Non-competitive).

© 2026 BenchChem. All rights reserved.

- Reagents:
  - Phosphate Buffer (50 mM, pH 6.8).
  - L-DOPA (Substrate, 0.5 mM).
  - Mushroom Tyrosinase (Enzyme, 1000 U/mL).
  - Test Compound: **2-Ethyl-4-hydroxybenzaldehyde** (dissolved in DMSO).
- Workflow:
  - Blank: 140 µL Buffer + 40 µL Enzyme solution.
  - Control: 140 µL Buffer + 40 µL Enzyme + 20 µL DMSO.
  - Sample: 140 µL Buffer + 40 µL Enzyme + 20 µL Test Compound (various concentrations: 10–500 µM).
  - Incubate at 25°C for 10 minutes.
  - Trigger: Add 40 µL L-DOPA to all wells.
  - Measurement: Monitor Absorbance at 475 nm (Dopachrome formation) every 30 seconds for 10 minutes.
- Calculation:
  - Plot Lineweaver-Burk to determine

    and

    .

Protocol B: DPPH Radical Scavenging (Antioxidant)

Objective: Quantify the hydrogen-donating capacity.

- Preparation: Prepare 0.1 mM DPPH solution in methanol (fresh, dark).

© 2026 BenchChem. All rights reserved.

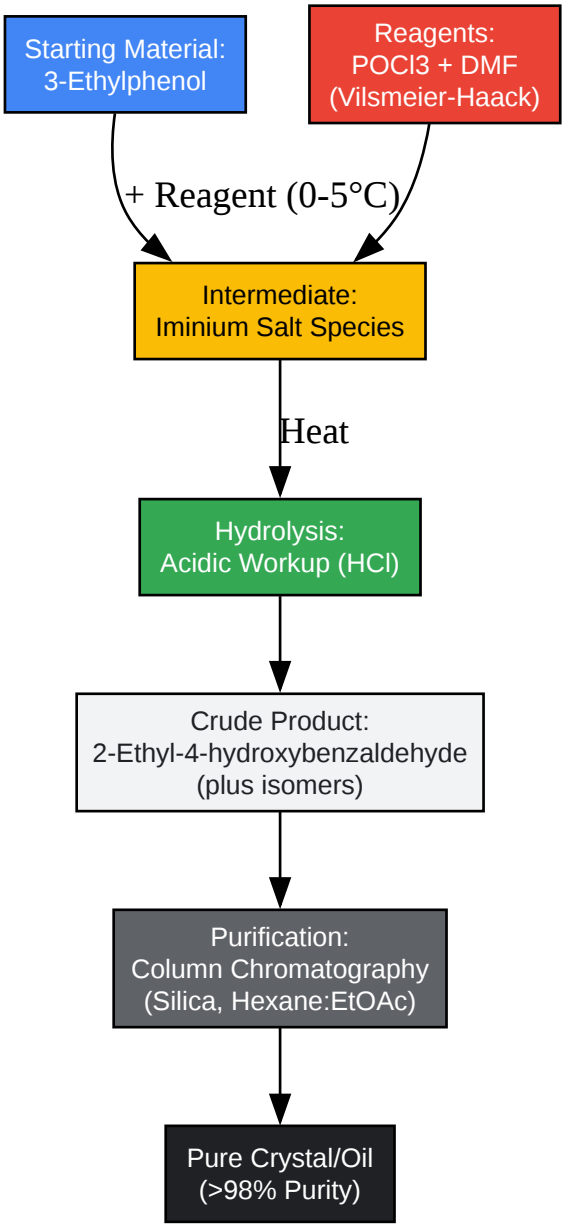
- Procedure:
  - Mix 100 µL of Test Compound (10–200 µg/mL) with 100 µL DPPH solution in a 96-well plate.
  - Incubate in dark at Room Temperature for 30 minutes.
  - Measure Absorbance at 517 nm.
- Control: Ascorbic Acid (Standard).

Protocol C: Synthesis Verification (For In-House Production)

If the compound is not sourced commercially, it can be synthesized via Reimer-Tiemann Formylation of 3-ethylphenol, though regioselectivity is poor. A preferred route is Vilsmeier-Haack Formylation.

Synthesis Workflow Diagram:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Proposed synthetic route via Vilsmeier-Haack formylation to ensure para-position formylation relative to hydroxyl.

Part 5: Future Outlook & Drug Development

The "Ethyl-Modulated" scaffold represents a strategic optimization in drug design.

- Cosmeceuticals: Due to the potential for high skin permeability and tyrosinase inhibition, this compound is a prime candidate for skin brightening formulations that require lower dosages

© 2026 BenchChem. All rights reserved.

than Arbutin or Kojic Acid.

- Food Preservation: As a lipophilic variant of 4-HBA, it may serve as a potent anti-browning agent in lipid-rich food matrices where hydrophilic antioxidants fail.
- Pharmaceutical Intermediates: It serves as a precursor for 2-ethyl-4-hydroxyphenylglycine, a potential side-chain building block for novel beta-lactam antibiotics.

References

- Biosynth. (n.d.). **2-Ethyl-4-hydroxybenzaldehyde** Product Sheet (CAS 532967-00-3).[2][3] Retrieved from
- PubChem. (n.d.).[4][5] Compound Summary: 4-Hydroxybenzaldehyde (Structurally Related Reference). Retrieved from
- Yi, W., et al. (2011). Tyrosinase inhibitory activity of 4-hydroxybenzaldehyde derivatives. Used as mechanistic basis for SAR.
- BLD Pharm. (n.d.). Safety Data Sheet: **2-Ethyl-4-hydroxybenzaldehyde**. Retrieved from
- ChemicalBook. (2025).[1] Pharmacological effects and applications of 4-Hydroxybenzaldehyde. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Pharmacological effects and applications of 4-Hydroxybenzaldehyde_Chemicalbook [chemicalbook.com]
- 2. biosynth.com [biosynth.com]
- 3. 532967-00-3|2-Ethyl-4-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 4. Ethylvanillin | C9H10O3 | CID 8467 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 2-Ethynyl-4-hydroxybenzaldehyde | C9H6O2 | CID 170915189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Monograph: Biological Potential & Application of 2-Ethyl-4-hydroxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1521265/docs#technical-monograph-biological-potential-application-of-2-ethyl-4-hydroxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check